

Personal protective equipment for handling Ethylene bis(2-bromoisobutyrate)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Ethylene bis(2-bromoisobutyrate)

Cat. No.: B3050295

Get Quote

Essential Safety and Handling Guide for Ethylene bis(2-bromoisobutyrate)

This guide provides critical safety and logistical information for the proper handling and disposal of **Ethylene bis(2-bromoisobutyrate)** (CAS No. 248603-11-4). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical Identifier and Physical Properties

Property	Value	
Molecular Formula	C10H16Br2O4	
Molecular Weight	360.04 g/mol [1]	
Appearance	Solid[2]	
Melting Point	45-49 °C[3]	
Boiling Point	344.5 ± 22.0 °C (Predicted)[3][4][5]	
Flash Point	>110 °C[3][4][5][6]	
Density	1.585 ± 0.06 g/cm3 (Predicted)[3][4][5][6]	



Hazard Identification and Precautionary Statements

Ethylene bis(2-bromoisobutyrate) is classified with the following hazards:

- H302: Harmful if swallowed[1]
- H318: Causes serious eye damage[1]

Signal Word: Danger

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][7]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[5]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes.
 Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a
 POISON CENTER or doctor/physician.[5][7]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is essential when handling **Ethylene bis(2-bromoisobutyrate)**. The following table summarizes the recommended PPE.



Body Part	РРЕ Туре	Specific Recommendations
Eyes/Face	Safety Goggles/Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8] A face shield may be necessary for splash protection.
Skin	Chemical-Resistant Gloves	Wear protective gloves. Specific material compatibility should be confirmed with the glove manufacturer.
Body	Laboratory Coat/Protective Suit	A standard laboratory coat should be worn. For larger quantities or where significant exposure is possible, a chemical-resistant suit may be required.[9]
Respiratory	Respirator	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for emergency situations.[10] Ensure proper fit and training.

Operational Plans: Handling Procedures

Adherence to the following step-by-step handling procedures will minimize the risk of exposure and accidents.

- 1. Engineering Controls:
- Work in a well-ventilated area, preferably in a chemical fume hood.[8]



- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[8]
- 2. Personal Protective Equipment (PPE) Donning:
- Before handling the chemical, put on all required PPE as outlined in the table above.
- 3. Chemical Handling:
- Avoid dust formation.[2]
- Do not get in eyes, on skin, or on clothing.[8]
- Avoid ingestion and inhalation.[8]
- Weigh and transfer the solid material carefully to prevent dispersal.
- Keep containers tightly closed when not in use.[8]
- 4. Storage:
- Store in a dry, cool, and well-ventilated place.[8]
- Keep containers tightly closed.[8]
- Incompatible materials to avoid include acids, bases, reducing agents, and oxidizing agents.
 [8]

Disposal Plans

Proper disposal of **Ethylene bis(2-bromoisobutyrate)** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- 1. Waste Segregation:
- Collect all waste contaminated with Ethylene bis(2-bromoisobutyrate), including empty containers, used PPE, and absorbent materials, in a designated and clearly labeled waste container.

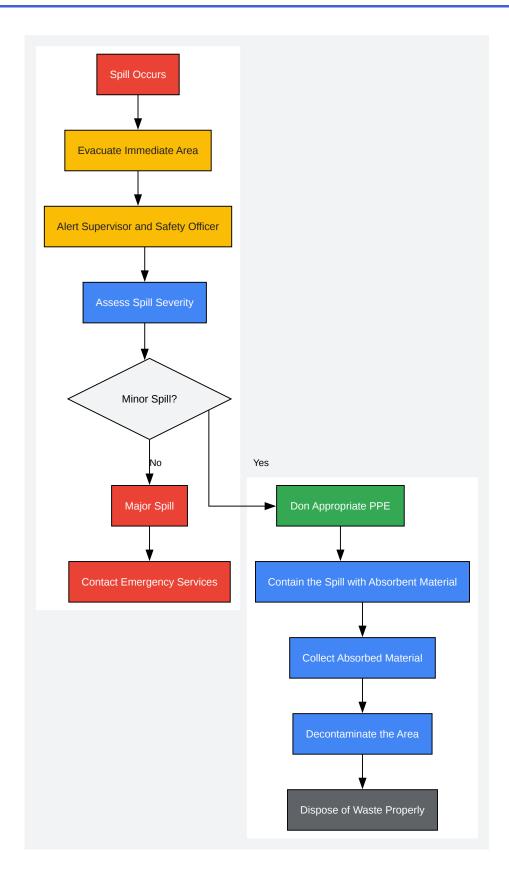


- 2. Waste Disposal:
- Dispose of contents and container to an approved waste disposal plant.[8]
- Do not let the product enter drains.[2]
- All disposal practices must be in accordance with local, state, and federal regulations.
- 3. Spill Response:
- In case of a spill, evacuate personnel to a safe area.
- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including respiratory protection.
- Use an inert absorbent material to soak up the spill.[8]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[8]

Emergency Procedures Workflow

The following diagram illustrates the logical workflow for responding to an accidental spill of **Ethylene bis(2-bromoisobutyrate)**.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. polymer.bocsci.com [polymer.bocsci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Ethylene bis(2-bromoisobutyrate) CAS#: 248603-11-4 [amp.chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. Ethylene bis(2-bromoisobutyrate), 97%, 248603-11-4 CookeChem [cookechem.com]
- 6. Ethylene bis(2-bromoisobutyrate) CAS#: 248603-11-4 [m.chemicalbook.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. PPE Protective suit against ethylene oxide BIOLENE [biolene.com]
- 10. eCFR :: 29 CFR 1910.1047 -- Ethylene oxide. [ecfr.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethylene bis(2-bromoisobutyrate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050295#personal-protective-equipment-for-handling-ethylene-bis-2-bromoisobutyrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com